

Standard Operating Procedure: Safe Handling of Neobractatin

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Compound of Interest

Compound Name: *Neobractatin*

Cat. No.: *B1193210*

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This document provides essential safety and logistical information for the handling and disposal of **Neobractatin** in a laboratory setting. Adherence to these guidelines is mandatory to ensure personnel safety and operational integrity.

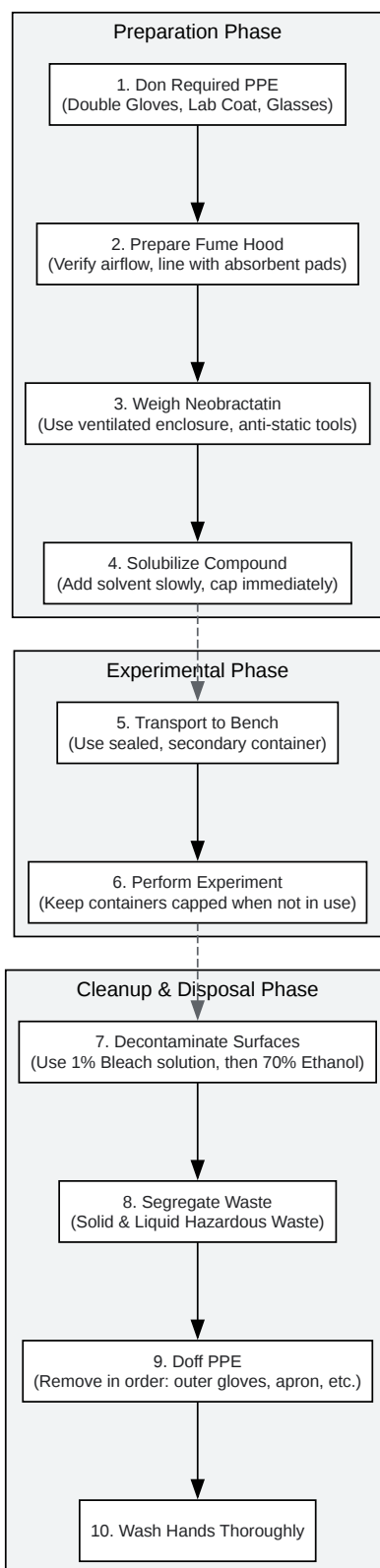
Hazard Summary and Required PPE

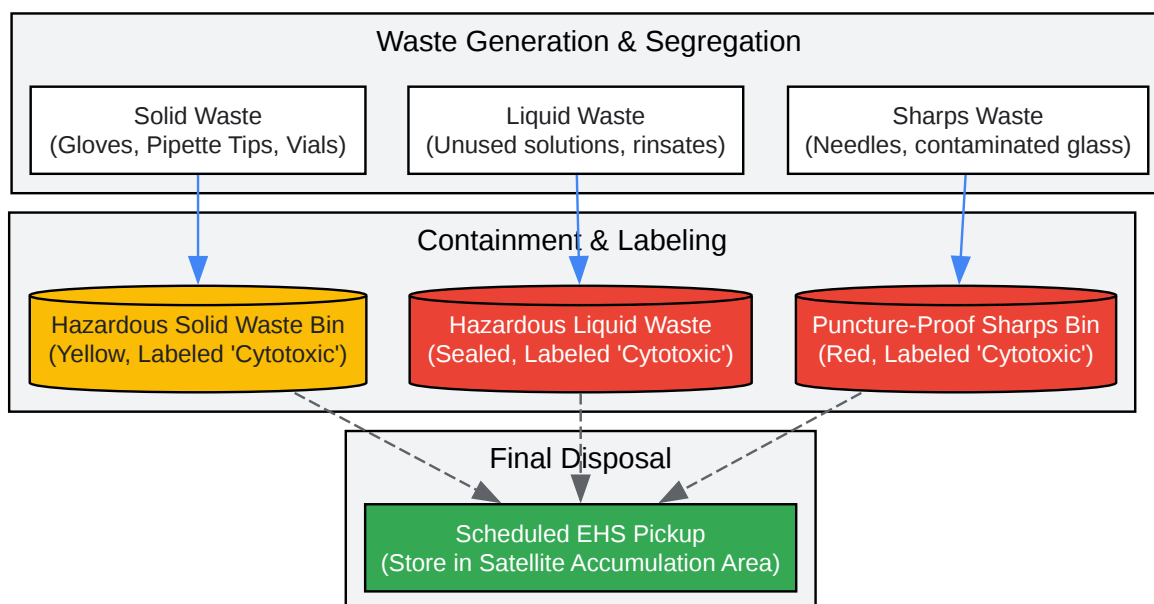
Neobractatin is a potent bioactive compound with high cytotoxicity. All handling must occur within a designated controlled area. The following table summarizes the primary hazards and the minimum required Personal Protective Equipment (PPE).

Hazard Classification & Exposure Limits	Required Engineering Controls	Minimum Personal Protective Equipment (PPE)
GHS Classification: Acute Toxicity (Oral, Dermal, Inhalation), Category 1; Carcinogenicity, Category 1B	Certified Chemical Fume Hood or Glovebox	Primary:- Nitrile Gloves (Double-gloved)- Disposable Lab Coat- ANSI Z87.1-rated Safety Glasses with side shields
Occupational Exposure Limit (OEL): 0.5 µg/m³ (8-hour TWA)	Ventilated Enclosure for weighing and aliquoting	Secondary (for spill response):- Face Shield- Chemical-resistant Apron- Disposable Shoe Covers
Physical Properties: White to off-white crystalline solid, light-sensitive	HEPA-filtered vacuum for cleanup	Respiratory Protection:- Required if handling outside of a fume hood or during spill cleanup: N95 or higher rated respirator.

Neobractatin Handling and Experimental Workflow

The following diagram outlines the required step-by-step workflow for the safe handling of **Neobractatin**, from preparation to disposal. This process is designed to minimize exposure risk and prevent contamination.





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